

N-Methylflindersine solubility in different solvents

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Compound of Interest

Compound Name: *N-Methylflindersine*

Cat. No.: *B118510*

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N-Methylflindersine Solubility: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Methylflindersine is a quinoline alkaloid that has been isolated from various plant species, including those from the Rutaceae family. As with any compound under investigation for potential therapeutic applications, understanding its solubility characteristics in a range of solvents is a critical aspect of early-stage drug development. This technical guide provides a summary of the currently available solubility data for **N-Methylflindersine**, a detailed experimental protocol for solubility determination, and a generalized workflow for assessing compound solubility.

Physical and Chemical Properties

A foundational understanding of the physicochemical properties of **N-Methylflindersine** is essential for interpreting its solubility behavior.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₅ NO ₂	[1][2]
Molecular Weight	241.28 g/mol	[1][2]
CAS Number	50333-13-6	[1]

N-Methylflindersine Solubility Data

The following table summarizes the known quantitative and qualitative solubility of **N-Methylflindersine** in various solvents and solvent systems. The available data indicates that **N-Methylflindersine** exhibits good solubility in several common organic solvents.

Solvent/Solvent System	Temperature	Solubility	Method
Dimethyl Sulfoxide (DMSO)	Not Specified	≥ 50 mg/mL (207.22 mM)	Not Specified
10% DMSO / 90% (20% SBE-β-CD in Saline)	Not Specified	≥ 1.25 mg/mL (5.18 mM)	Not Specified
10% DMSO / 90% Corn Oil	Not Specified	≥ 1.25 mg/mL (5.18 mM)	Not Specified
Chloroform	Not Specified	Soluble	Not Specified
Dichloromethane	Not Specified	Soluble	Not Specified
Ethyl Acetate	Not Specified	Soluble	Not Specified
Acetone	Not Specified	Soluble	Not Specified

Note: "≥" indicates that the saturation point was not reached at this concentration.

Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask

Method and HPLC Analysis

The following protocol describes a standard and reliable method for determining the thermodynamic solubility of a compound like **N-Methylflindersine**.

4.1. Materials and Reagents

- **N-Methylflindersine**
- Selected solvents (e.g., water, phosphate-buffered saline (PBS), ethanol, methanol, acetonitrile, DMSO)
- Vials with screw caps
- Orbital shaker or vortex mixer
- Centrifuge
- Syringe filters (e.g., 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance
- Volumetric flasks and pipettes

4.2. Procedure

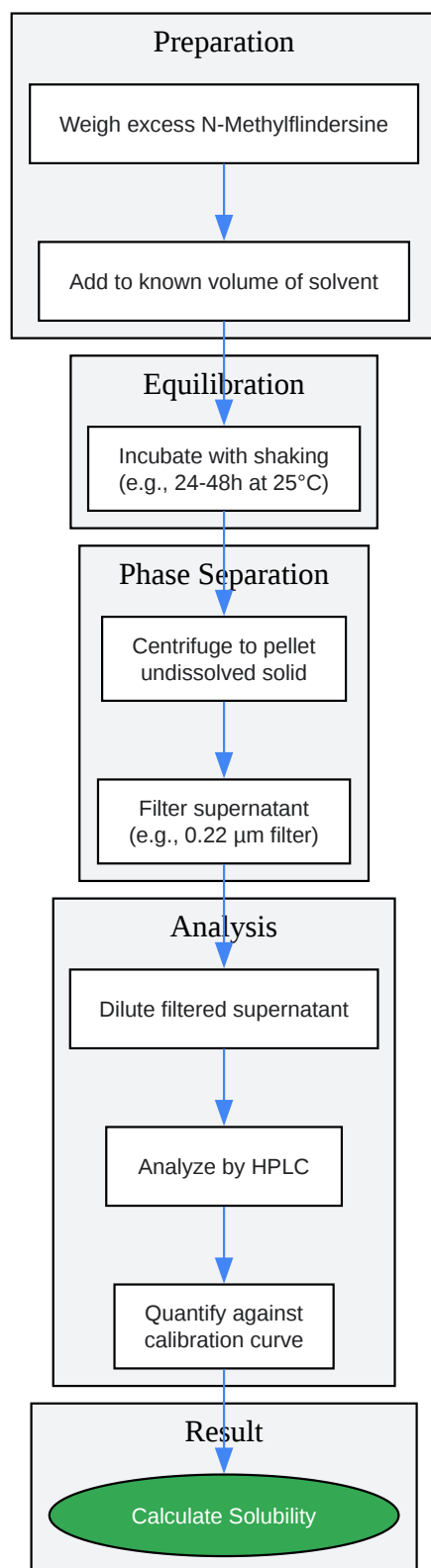
- **Preparation of Standard Solutions:** Prepare a series of standard solutions of **N-Methylflindersine** in a suitable solvent (e.g., DMSO or acetonitrile) at known concentrations to generate a calibration curve.
- **Sample Preparation:** Add an excess amount of **N-Methylflindersine** to a vial containing a known volume of the test solvent. The excess solid should be clearly visible.
- **Equilibration:** Tightly cap the vials and place them in an orbital shaker set at a constant temperature (e.g., 25 °C or 37 °C) for a defined period (e.g., 24-48 hours) to ensure

equilibrium is reached.

- **Phase Separation:** After equilibration, allow the vials to stand undisturbed to let the excess solid settle. Centrifuge the samples to further separate the undissolved solid from the supernatant.
- **Sample Collection and Dilution:** Carefully collect an aliquot of the clear supernatant. Filter the aliquot through a syringe filter to remove any remaining solid particles. Dilute the filtered supernatant with the mobile phase to a concentration that falls within the range of the calibration curve.
- **HPLC Analysis:** Inject the diluted sample into the HPLC system.
- **Quantification:** Use the peak area from the HPLC chromatogram and the calibration curve to determine the concentration of **N-Methylflindersine** in the diluted sample.
- **Solubility Calculation:** Calculate the solubility of **N-Methylflindersine** in the test solvent by multiplying the determined concentration by the dilution factor.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound.



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Caption: Workflow for determining compound solubility.

Signaling Pathways

Currently, there is limited publicly available information detailing the specific signaling pathways modulated by **N-Methylflindersine**. Further research is required to elucidate its mechanism of action and biological targets.

Conclusion

This technical guide provides a consolidated overview of the known solubility of **N-Methylflindersine** and a standardized protocol for its determination. The provided data indicates good solubility in DMSO and several other organic solvents. For drug development purposes, further quantitative assessment of its solubility in aqueous and biorelevant media is recommended. The experimental protocol and workflow diagram presented herein offer a robust framework for conducting such solubility studies.

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